

Application Notes and Protocols for the Synthesis of 2-(3-phenoxyphenyl)propanenitrile

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Compound of Interest

Compound Name: 2-(3-Phenoxyphenyl)propanenitrile

Cat. No.: B1594602

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Introduction

2-(3-phenoxyphenyl)propanenitrile is a key chemical intermediate, primarily recognized for its role in the synthesis of Fenoprofen.[1][2] Fenoprofen is a non-steroidal anti-inflammatory drug (NSAID) used for the management of mild to moderate pain and for the relief of symptoms of arthritis.[2][3] The nitrile group in **2-(3-phenoxyphenyl)propanenitrile** is a versatile functional group that can be hydrolyzed to a carboxylic acid, forming the final Fenoprofen drug.[4] This document provides a detailed protocol for the laboratory-scale synthesis of **2-(3-phenoxyphenyl)propanenitrile**.

Synthesis Protocol

This protocol describes the synthesis of **2-(3-phenoxyphenyl)propanenitrile** from 3-phenoxybenzyl bromide and sodium cyanide. This method is a standard nucleophilic substitution reaction.

Materials and Equipment:

- 3-phenoxybenzyl bromide
- Sodium cyanide (NaCN)
- Ethanol

- Water
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-phenoxybenzyl bromide in ethanol.
- **Addition of Sodium Cyanide:** In a separate flask, dissolve sodium cyanide in water and add this solution to the ethanolic solution of 3-phenoxybenzyl bromide.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours with continuous stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Remove the ethanol using a rotary evaporator.
- **Extraction:** Add water to the residue and extract the aqueous layer with diethyl ether multiple times. Combine the organic extracts.
- **Washing and Drying:** Wash the combined organic layer with brine (saturated NaCl solution) and then dry over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the diethyl ether by rotary evaporation to yield the crude **2-(3-phenoxyphenyl)propanenitrile**.

- Purification: The crude product, which is often an oil, can be purified by vacuum distillation.
[5]

Safety Precautions:

- Sodium Cyanide is extremely toxic and can be fatal if ingested, inhaled, or absorbed through the skin.[6][7][8]
- Always handle sodium cyanide in a well-ventilated fume hood.[8][9]
- Wear appropriate personal protective equipment (PPE), including a lab coat, double gloves, and safety goggles with a face shield.[7][10]
- Avoid contact with acids, as this will liberate highly toxic hydrogen cyanide gas.[6][9]
- Have a cyanide antidote kit readily available and be trained in its use.
- All waste containing cyanide must be disposed of as hazardous waste according to institutional guidelines.[7]

Data Presentation

Table 1: Reaction Parameters and Expected Yields

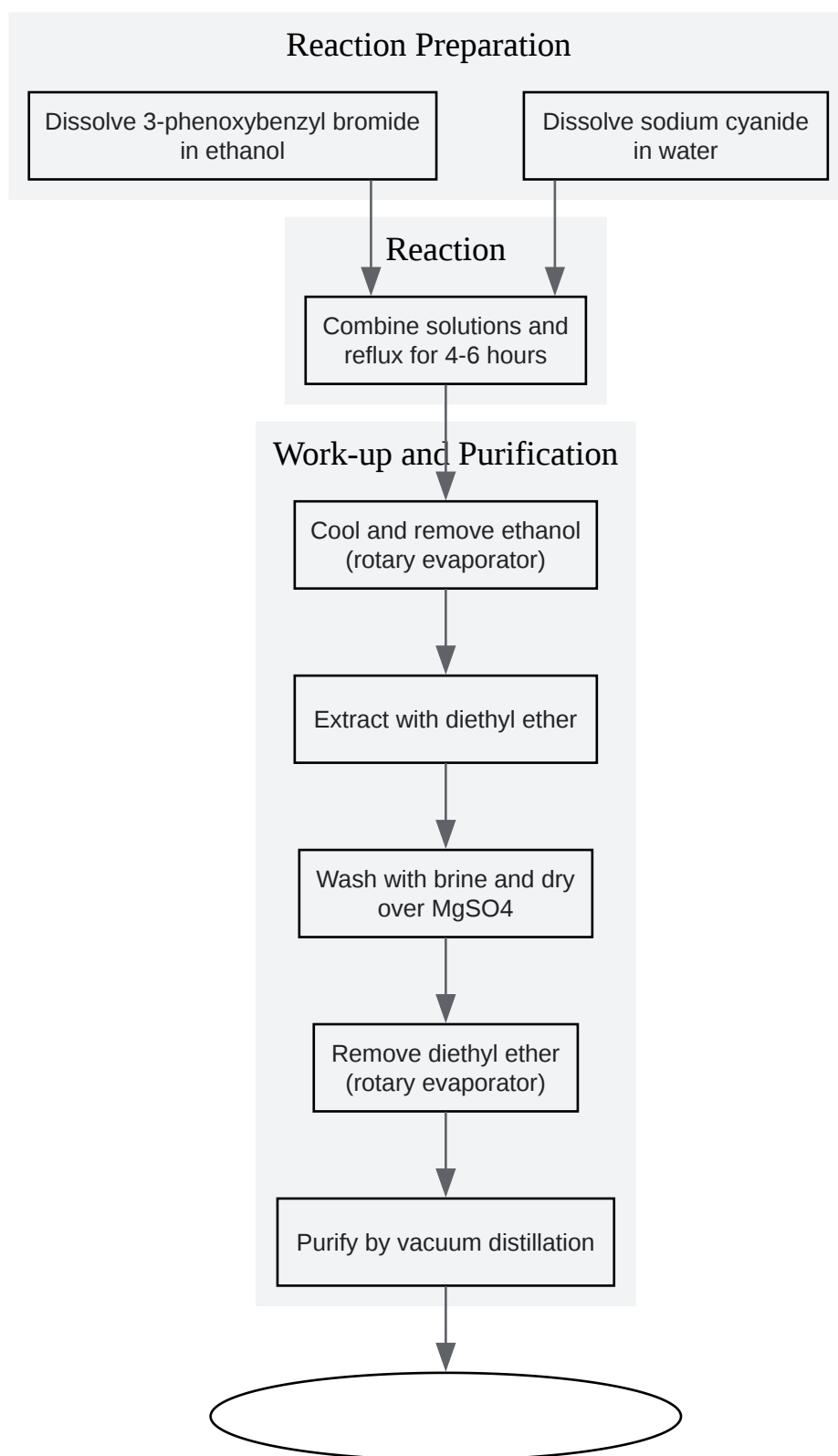
Parameter	Value
Molar Ratio (Bromide:Cyanide)	1 : 1.1
Solvent	Ethanol/Water
Reaction Temperature	Reflux
Reaction Time	4-6 hours
Expected Yield (after purification)	70-80%

Table 2: Physical and Spectroscopic Data of **2-(3-phenoxyphenyl)propanenitrile**

Property	Value
Molecular Formula	C ₁₅ H ₁₃ NO[11]
Molecular Weight	223.27 g/mol [11]
Appearance	Colorless to pale yellow oil
Boiling Point	149-155 °C at 0.2 mmHg[5]
¹ H NMR	Aromatic protons appear as a multiplet in the downfield region. The methine proton (-CH) signal is a quartet, and the methyl protons (-CH ₃) appear as a doublet.[4]
¹³ C NMR	The nitrile carbon (-C≡N) has a characteristic chemical shift in the 115-125 ppm range. Aromatic carbons appear in the 110-160 ppm region.[4]

Visualizations

Experimental Workflow

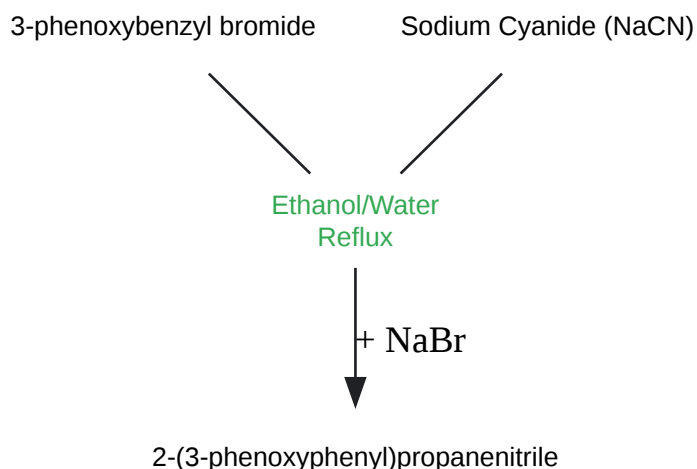


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Caption: Workflow for the synthesis of **2-(3-phenoxyphenyl)propanenitrile**.

Reaction Scheme

Synthesis of 2-(3-phenoxyphenyl)propanenitrile

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References

- 1. FENOPROFEN Synthesis, SAR, MCQ, Structure, Chemical Properties and Therapeutic Uses - Gpatindia: Pharmacy Jobs, Admissions, Scholarships, Conference, Grants, Exam Alerts [gpatindia.com]
- 2. Fenoprofen | C₁₅H₁₄O₃ | CID 3342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Fenoprofen - Wikipedia [en.wikipedia.org]
- 4. 2-(3-Phenoxyphenyl)propanenitrile | 32852-95-2 | Benchchem [benchchem.com]
- 5. prepchem.com [prepchem.com]
- 6. camachem.com [camachem.com]
- 7. uthsc.edu [uthsc.edu]
- 8. westliberty.edu [westliberty.edu]

- 9. fishersci.com [fishersci.com]
- 10. taekwang.co.kr [taekwang.co.kr]
- 11. 2-(3-phenoxyphenyl)propiononitrile | 32852-95-2 [chemicalbook.com]
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